

Application of Thiencarbazone-methyl in combination with safeners like Cyprosulfamide

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Compound of Interest

Compound Name: *Thiencarbazone-methyl*

Cat. No.: *B109839*

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Application Notes and Protocols: Thiencarbazone-methyl with Cyprosulfamide Safener

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the herbicide **Thiencarbazone-methyl**, its mode of action, and its application in conjunction with the safener Cyprosulfamide. Detailed protocols for experimental evaluation and data on its efficacy are included to support research and development in weed management and crop safety.

Introduction

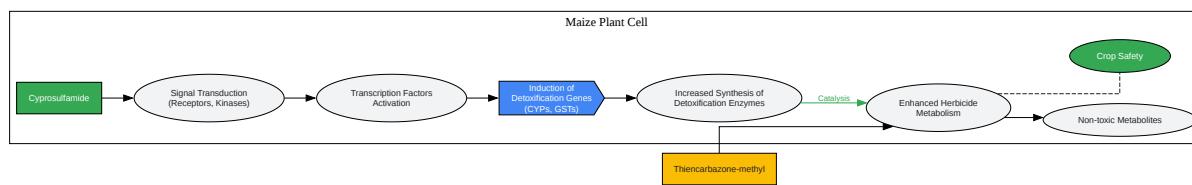
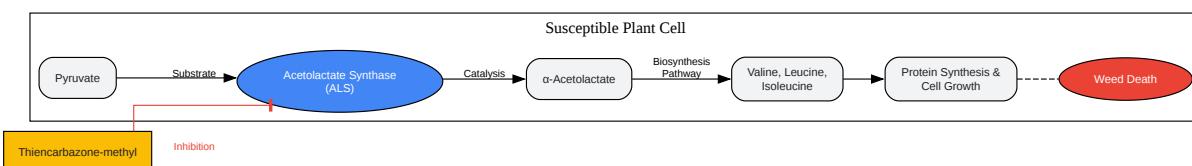
Thiencarbazone-methyl is a selective, systemic herbicide belonging to the sulfonyl-amino-carbonyl-triazolinone (SACT) chemical class.^[1] It is effective for the pre- and post-emergence control of a wide spectrum of grass and broadleaf weeds in various crops, most notably corn (maize) and wheat.^{[2][3]} Its primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is essential for the biosynthesis of branched-chain amino acids in plants.^[1] To enhance its selectivity and protect crops from potential phytotoxicity, **Thiencarbazone-methyl** is often formulated with a safener. Cyprosulfamide is a novel safener that has been specifically developed for use with ALS-inhibiting herbicides like **Thiencarbazone-methyl**, particularly in corn.^{[2][4]} Cyprosulfamide selectively enhances the metabolic detoxification of

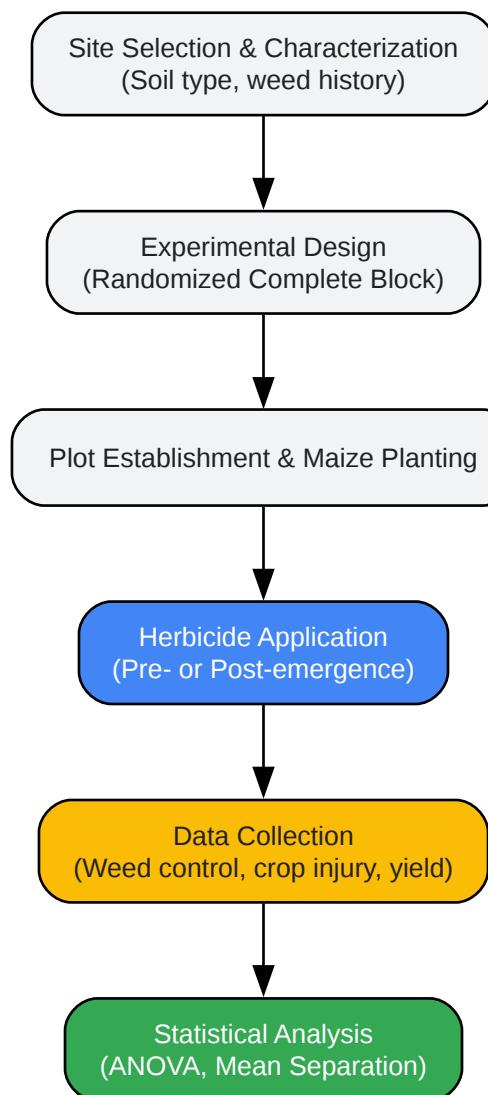
the herbicide in the crop, thereby ensuring high crop tolerance without compromising weed control efficacy.[5]

Mode of Action

Thiencarbazone-methyl: Inhibition of Acetolactate Synthase (ALS)

Thiencarbazone-methyl targets and inhibits the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[1] This enzyme catalyzes the first committed step in the biosynthesis of the essential branched-chain amino acids: valine, leucine, and isoleucine.[1] By blocking this pathway, **Thiencarbazone-methyl** halts protein synthesis and cell division in susceptible plants, leading to cessation of growth and eventual death.[1]





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